

Application Notes and Protocols: **cis-1-Methyl-2-propylcyclohexane** in Organic Synthesis

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Compound of Interest

Compound Name: **cis-1-Methyl-2-propylcyclohexane**

Cat. No.: **B13810613**

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Introduction

cis-1-Methyl-2-propylcyclohexane is a cycloalkane derivative with potential applications as a non-polar solvent in organic synthesis.^{[1][2]} Its chemical structure consists of a cyclohexane ring substituted with a methyl and a propyl group on the same side of the ring.^{[1][3]} This compound is recognized for its capacity to dissolve a diverse range of organic materials, suggesting its utility as a reaction medium.^[1] Furthermore, it can serve as an intermediate in the manufacturing of specialty chemicals, pharmaceuticals, and agrochemicals.^[1] In the broader context of green chemistry, the exploration of alternative solvents like **cis-1-Methyl-2-propylcyclohexane** is driven by the need to replace more hazardous and environmentally persistent solvents.^{[4][5][6]}

While specific, detailed applications in peer-reviewed organic synthesis literature are not extensively documented, this document aims to provide a foundational understanding of its properties and potential uses based on available data.

Physicochemical Properties

A comprehensive understanding of a solvent's physical and chemical properties is crucial for its application in organic reactions. The following table summarizes the key physicochemical data for **cis-1-Methyl-2-propylcyclohexane**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀	[7][8]
Molecular Weight	140.27 g/mol	[7][9]
CAS Number	4926-71-0	[7][10]
IUPAC Name	cis-1-Methyl-2-propylcyclohexane	[7]
Appearance	Liquid (presumed)	[9]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	[7][9]
Water Solubility	Insoluble (presumed, as with other cycloalkanes)	[11]
Octanol/Water Partition Coefficient (logP)	Data not available	[12]

Potential Applications in Organic Synthesis

Given its non-polar, alkane-like structure, **cis-1-Methyl-2-propylcyclohexane** could potentially be employed in reactions involving non-polar reactants and reagents. Cycloalkanes, in general, are utilized as solvents for various organic compounds.[11]

Potential Reaction Types:

- Reactions involving organometallic reagents: Grignard reactions and organolithium chemistry often require non-polar, aprotic solvents.
- Catalytic Hydrogenations: Its inert nature could be suitable for certain catalytic hydrogenation reactions.
- Free Radical Reactions: Non-polar solvents are often the medium of choice for free-radical chain reactions.

- Extractions and Workups: Due to its presumed insolubility in water, it could be used as an extraction solvent.

It is important to note that without specific experimental data, these are projected applications based on the general properties of cycloalkanes.

Experimental Protocols

As of the current literature survey, no specific, detailed experimental protocols employing **cis-1-Methyl-2-propylcyclohexane** as a solvent have been published. Researchers interested in exploring its use should consider the following general guidelines for solvent substitution:

General Protocol for Solvent Screening:

- Small-Scale Test Reaction: Begin with a small-scale trial of a well-established reaction that typically uses a non-polar solvent (e.g., hexane, cyclohexane, toluene).
- Solvent Substitution: Replace the conventional solvent with **cis-1-Methyl-2-propylcyclohexane**, keeping all other reaction parameters (temperature, concentration, stoichiometry) constant.
- Monitoring and Analysis: Monitor the reaction progress using appropriate analytical techniques (TLC, GC-MS, NMR).
- Isolation and Yield Determination: Upon completion, perform a standard workup and isolate the product. Calculate the reaction yield.
- Comparison: Compare the yield, reaction time, and purity of the product with the results obtained using the conventional solvent.

This systematic approach will help in evaluating the efficacy of **cis-1-Methyl-2-propylcyclohexane** as a solvent for a specific transformation.

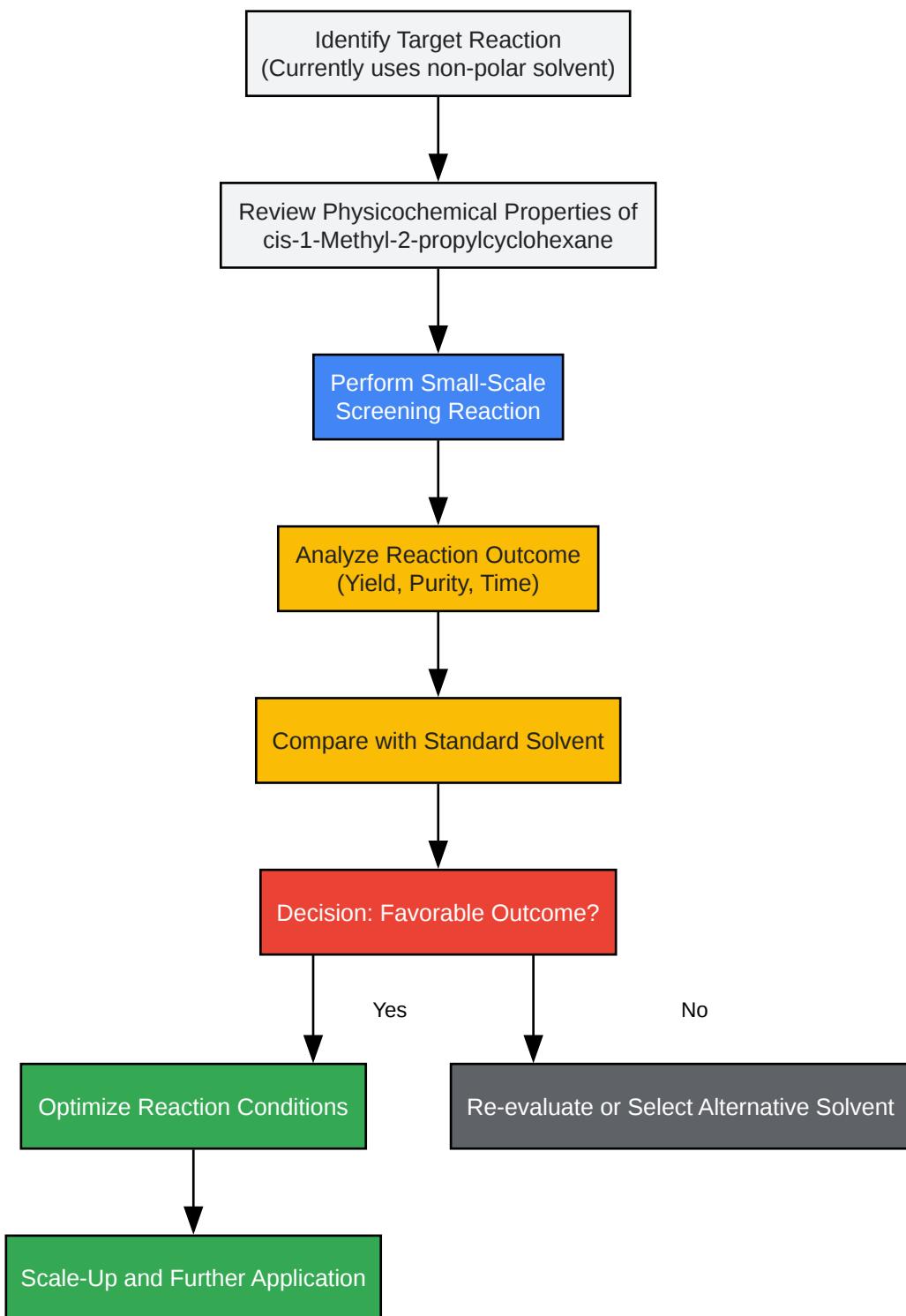
Safety and Handling

Working with **cis-1-Methyl-2-propylcyclohexane** requires adherence to standard laboratory safety practices for handling organic solvents.[\[1\]](#)

- Ventilation: All manipulations should be performed in a well-ventilated chemical fume hood.
[\[1\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[1\]](#)
- Flammability: As a hydrocarbon, it should be considered flammable.[\[9\]](#) Keep away from ignition sources.
- Toxicity: While specific toxicity data is limited, it is classified as potentially causing skin and eye irritation, and may be harmful if swallowed and enters airways.[\[9\]](#)[\[13\]](#)

Logical Workflow for Solvent Evaluation

The following diagram illustrates a logical workflow for evaluating **cis-1-Methyl-2-propylcyclohexane** as a potential solvent substitute in an organic reaction.

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Caption: Workflow for evaluating a novel solvent in organic synthesis.

Conclusion

cis-1-Methyl-2-propylcyclohexane presents itself as a potential alternative non-polar solvent for organic reactions. Its utility is suggested by its chemical structure and general properties of related cycloalkanes. However, the lack of specific application data in the current scientific literature necessitates an empirical approach for its adoption in synthesis. The protocols and workflows outlined in this document provide a framework for researchers to systematically evaluate its performance as a solvent in their specific applications. As with any chemical, proper safety precautions must be observed during its handling and use. Further research and publication of its use in specific reactions would be invaluable to the scientific community.

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